

Chemical properties and structure of KLF10-IN-1

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Compound of Interest

Compound Name: *KLF10-IN-1*

Cat. No.: *B2499035*

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KLF10-IN-1: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, this document provides an in-depth overview of the chemical properties, structure, and biological activity of **KLF10-IN-1**, a small molecule inhibitor of the Krüppel-like factor 10 (KLF10) transcription factor.

Chemical Properties and Structure

KLF10-IN-1 is a novel small molecule identified through computer-aided drug design as an inhibitor of the transcriptional activity of KLF10.^{[1][2]} Its chemical and physical properties are summarized in the table below.

Property	Value	Source
CAS Number	1197834-98-2	[3]
Molecular Formula	C17H16O5	[3]
Molecular Weight	300.31 g/mol	[3]
Appearance	White to off-white solid	[3]
Solubility	DMSO: 50 mg/mL (166.49 mM)	[3]
SMILES	<chem>O=C(OCC(C1=CC=C(OC)C=C1)=O)C2=CC(C)=CC=C2O</chem>	[3]
IC50	40 μM (in a KLF10 reporter gene assay)	[3]

Chemical Structure:

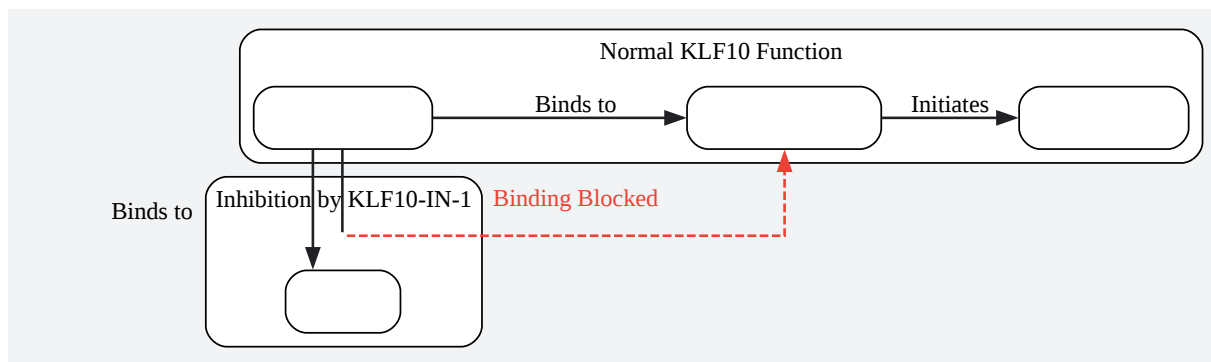
2D structure of KLF10-IN-1.

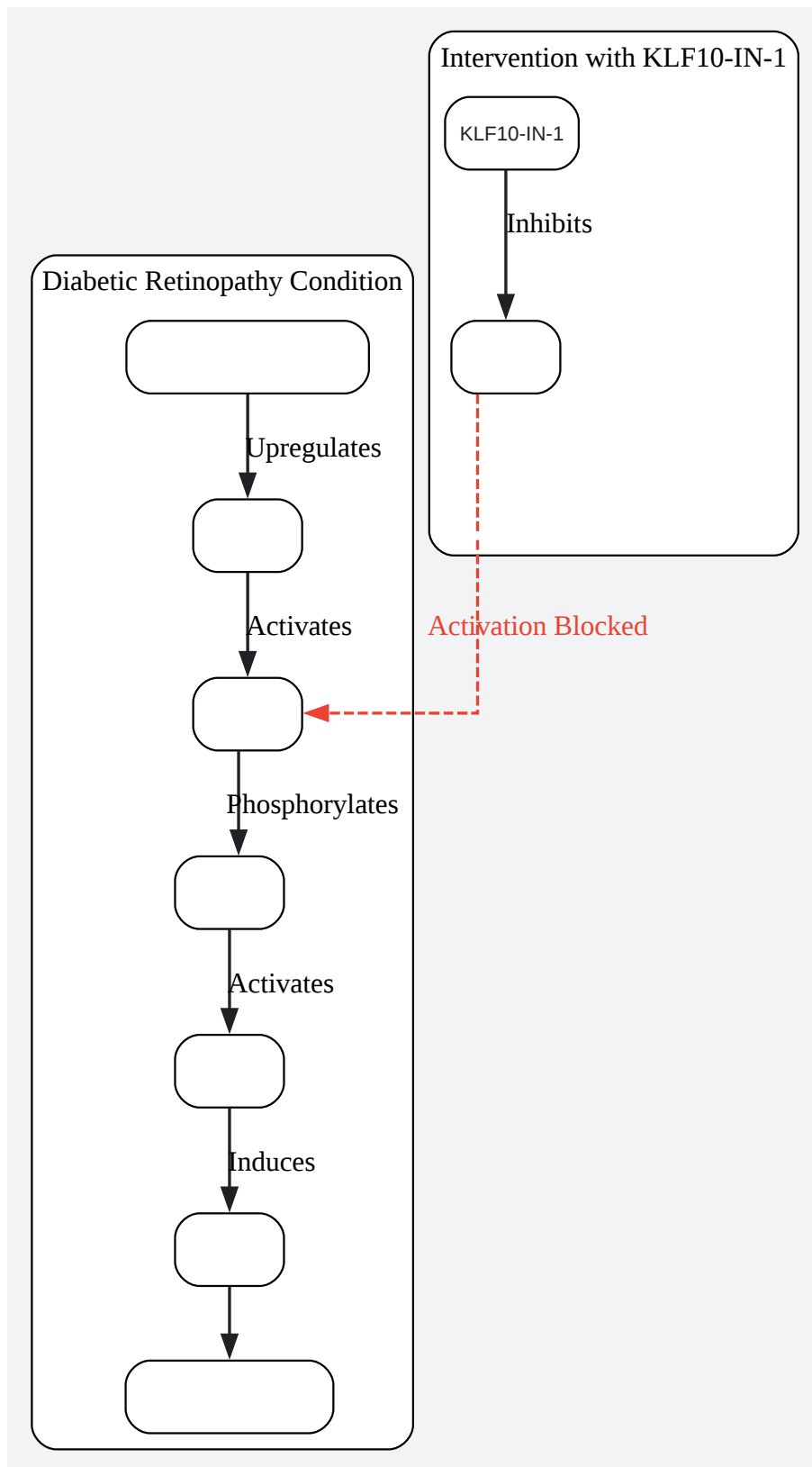
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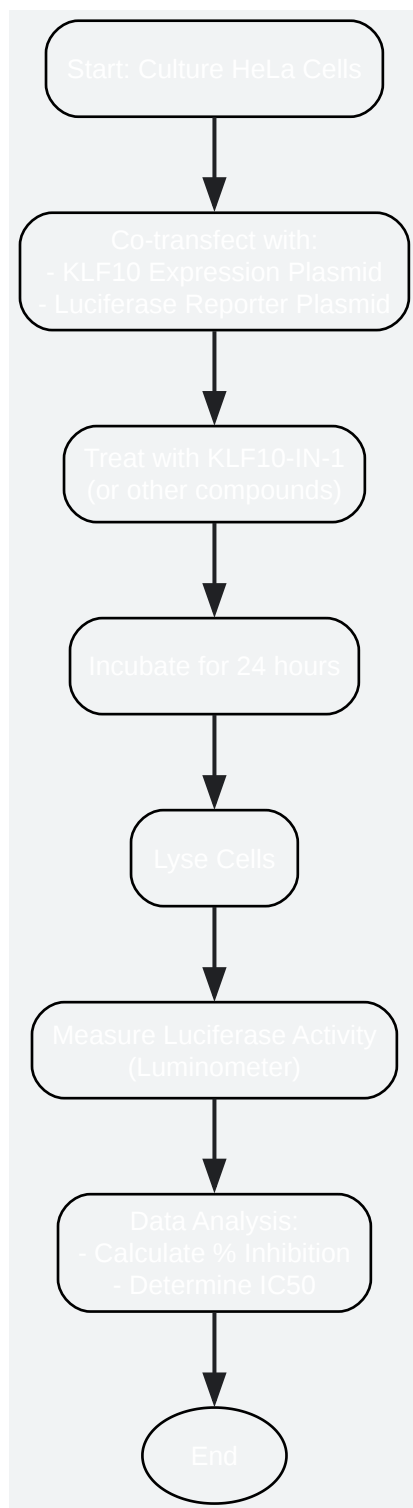
2D structure of **KLF10-IN-1**.

Mechanism of Action

KLF10-IN-1 functions as a direct inhibitor of the KLF10 transcription factor.[1][3] KLF10 is a zinc-finger containing protein that binds to GC-rich sequences in the promoter regions of target genes, thereby regulating their transcription.[4][5] The inhibitor was designed to fit into a "druggable" pocket within the second zinc-finger of KLF10, thereby disrupting its interaction with DNA.[1][2] By preventing KLF10 from binding to DNA, **KLF10-IN-1** effectively blocks its ability to act as a transcriptional regulator.[1][3]







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